

# 3,3'-Dimethoxybenzidine dihydrochloride molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,3'-Dimethoxybenzidine  
dihydrochloride

Cat. No.: B051592

[Get Quote](#)

## Technical Guide: 3,3'-Dimethoxybenzidine Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the chemical properties of **3,3'-Dimethoxybenzidine dihydrochloride**, a compound frequently utilized in biochemical assays.

## Core Chemical Data

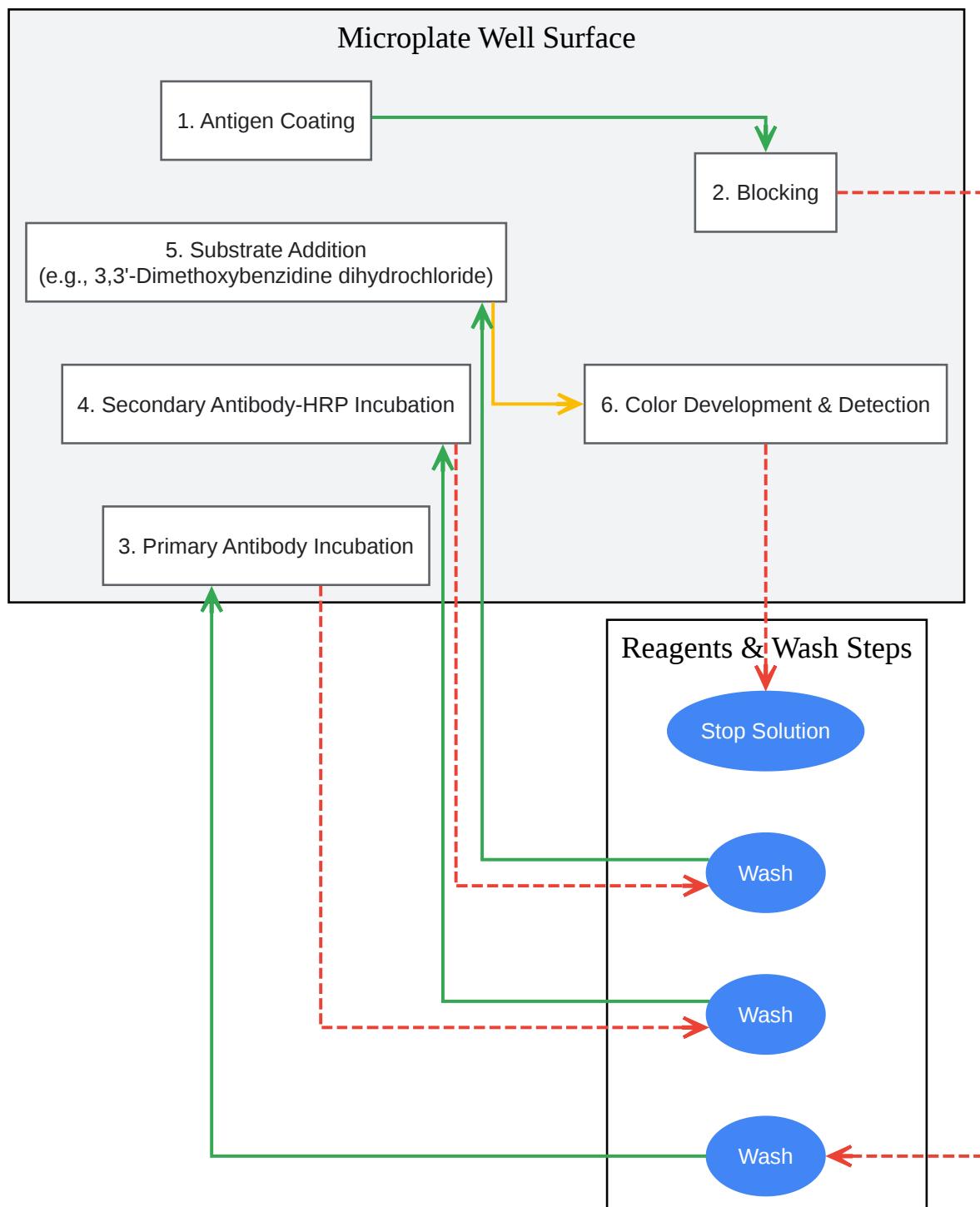
**3,3'-Dimethoxybenzidine dihydrochloride** is the dihydrochloride salt of 3,3'-dimethoxybenzidine (also known as o-dianisidine). The addition of two hydrochloride moieties increases its solubility in aqueous solutions, a desirable characteristic for a reagent used in biological buffers. Its key quantitative properties are summarized below.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>18</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>2</sub>
IUPAC Name	dihydrogen 3,3'-dimethoxy-[1,1'-biphenyl]-4,4'-diamine dichloride[1]
Molecular Weight	317.21 g/mol
CAS Number	20325-40-0

## Application in Experimental Protocols: ELISA

**3,3'-Dimethoxybenzidine dihydrochloride** is a chromogenic substrate for the enzyme horseradish peroxidase (HRP). This property is extensively leveraged in Enzyme-Linked Immunosorbent Assays (ELISA) for the detection and quantification of antigens or antibodies. In the presence of HRP and a peroxide, it is oxidized to produce a colored product, allowing for colorimetric measurement.

While modern assays often use derivatives like 3,3',5,5'-Tetramethylbenzidine (TMB) due to enhanced sensitivity and safety, the underlying principle of the experimental workflow remains identical. The following diagram illustrates a typical indirect ELISA workflow where an HRP-conjugated secondary antibody is used, and a substrate like **3,3'-Dimethoxybenzidine dihydrochloride** would be introduced for signal generation.

[Click to download full resolution via product page](#)

Caption: Indirect ELISA experimental workflow.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 184470050 [thermofisher.com]
- To cite this document: BenchChem. [3,3'-Dimethoxybenzidine dihydrochloride molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b051592#3-3-dimethoxybenzidine-dihydrochloride-molecular-weight-and-formula>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)